

Perfluorohexyloctane: A Comprehensive Technical Guide to its Solubility and Stability

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Compound of Interest

Compound Name: Perfluorohexyloctane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluorohexyloctane (F6H8) is a semifluorinated alkane that has garnered significant attention in the pharmaceutical and medical device fields, particularly in ophthalmology.^{[1][2][3]} Its unique physicochemical properties, including chemical and physiological inertness, low surface tension, and a refractive index similar to water, make it a valuable compound for various applications.^{[1][2]} This technical guide provides an in-depth analysis of the solubility and stability of **perfluorohexyloctane** in a range of solvents, offering critical data and experimental protocols for professionals in research and drug development.

Physicochemical Properties of Perfluorohexyloctane

Perfluorohexyloctane is a colorless, non-aqueous liquid with a molecular formula of $C_{14}H_{17}F_{13}$ and a molecular weight of 432.26 g/mol. It is a semifluorinated alkane, meaning it contains both a perfluorinated carbon chain and a hydrogenated carbon chain. This structure imparts an amphiphilic nature to the molecule. A key characteristic of **perfluorohexyloctane** is its inability to support microbial growth, which allows for preservative-free formulations.

Solubility of Perfluorohexyloctane

The solubility of a compound is a critical parameter in drug formulation and development. Understanding the solubility of **perfluorohexyloctane** in various solvents is essential for creating stable and effective delivery systems.

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **perfluorohexyloctane** in various solvents.

Solvent	Solubility	Observations
Dimethyl Sulfoxide (DMSO)	100 mg/mL (231.34 mM)	Requires sonication to dissolve.
Water	Practically immiscible	Perfluorohexyloctane and water do not mix.
Ethanol	Miscible	Forms a monolayer at the air-liquid interface.
Most Organic Solvents	Miscible	
Saline	-	
PEG300, Tween-80, Saline (40:5:45 with 10% DMSO)	≥ 2.5 mg/mL (5.78 mM)	Forms a clear solution.
20% SBE-β-CD in Saline (with 10% DMSO)	≥ 2.5 mg/mL (5.78 mM)	Forms a clear solution.
Corn Oil (with 10% DMSO)	≥ 2.5 mg/mL (5.78 mM)	Forms a clear solution.

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard and reliable technique for determining the thermodynamic solubility of a compound.

Objective: To determine the equilibrium solubility of **perfluorohexyloctane** in a specific solvent.

Materials:

- **Perfluorohexyloctane**
- Test solvent (e.g., ethanol, isopropyl myristate, etc.)
- Glass vials with screw caps
- Orbital shaker or incubator with shaking capabilities
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Add an excess amount of **perfluorohexyloctane** to a glass vial.
- Add a known volume of the test solvent to the vial.
- Seal the vial tightly.
- Place the vial in an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C).
- Shake the vial for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After shaking, allow the vial to stand undisturbed to let undissolved solute settle.
- Centrifuge the vial to further separate the undissolved solute.
- Carefully withdraw a sample from the supernatant using a syringe.
- Filter the sample through a syringe filter to remove any remaining solid particles.

- Dilute the filtered sample with a suitable solvent.
- Analyze the concentration of **perfluorohexyloctane** in the diluted sample using a validated HPLC or GC method.
- Calculate the solubility of **perfluorohexyloctane** in the test solvent based on the measured concentration and the dilution factor.

Stability of Perfluorohexyloctane

Perfluorohexyloctane is known for its high degree of chemical and thermal stability. It is considered physically, chemically, and physiologically inert.

General Stability Profile

- **Chemical Stability:** **Perfluorohexyloctane** is highly resistant to chemical reactions due to the strength of the carbon-fluorine bonds. It is not metabolized by human liver microsomes in vitro.
- **Thermal Stability:** The compound is resistant to thermal degradation.
- **Physiological Inertness:** It is considered a physiologically inert substance.
- **Microbial Stability:** As a non-aqueous liquid, it does not support microbial growth.

Experimental Protocol for Stability Assessment

This protocol outlines a general method for assessing the stability of **perfluorohexyloctane** in a given solvent under specific storage conditions.

Objective: To evaluate the chemical stability of **perfluorohexyloctane** in a solvent over time at different temperatures.

Materials:

- **Perfluorohexyloctane** solution in the test solvent
- Stability chambers or incubators set to desired temperatures (e.g., 4 °C, 25 °C/60% RH, 40 °C/75% RH)

- Glass vials with inert caps
- HPLC or GC system with a validated stability-indicating method
- pH meter (if applicable)

Procedure:

- Prepare a solution of **perfluorohexyloctane** in the test solvent at a known concentration.
- Dispense the solution into multiple glass vials.
- Seal the vials tightly.
- Place the vials in the stability chambers at the specified temperature and humidity conditions.
- At predetermined time points (e.g., 0, 1, 3, 6, 12 months), remove a set of vials from each storage condition.
- Visually inspect the samples for any changes in appearance (e.g., color change, precipitation).
- Measure the pH of the samples (if aqueous-based).
- Analyze the concentration of **perfluorohexyloctane** in each sample using a validated stability-indicating HPLC or GC method. This method should be able to separate the parent compound from any potential degradation products.
- Calculate the percentage of the initial **perfluorohexyloctane** concentration remaining at each time point.
- Identify and quantify any degradation products.

Visualizations

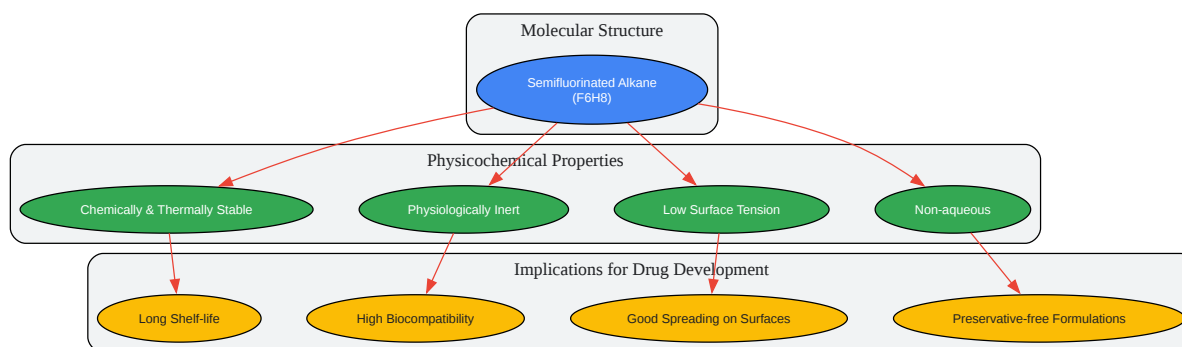
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **Perfluorohexyloctane**.

Logical Relationship of Perfluorohexyloctane Properties



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Caption: Key properties of **Perfluorohexyloctane** and their implications.

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